

commercial suppliers of 2,5-Dichloropyrazine

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Compound of Interest

Compound Name: 2,5-Dichloropyrazine

Cat. No.: B010626

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An In-depth Technical Guide to **2,5-Dichloropyrazine** for Researchers and Drug Development Professionals

This technical guide provides comprehensive information on **2,5-Dichloropyrazine** (CAS No. 19745-07-4), a versatile heterocyclic compound with significant applications in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis, offering detailed insights into its commercial availability, chemical properties, synthesis protocols, and key applications.

Chemical and Physical Properties

2,5-Dichloropyrazine is a colorless to pale yellow liquid with a distinct aromatic profile.^[1] Its chemical structure, characterized by a pyrazine ring with two chlorine substituents, makes it a valuable intermediate for a variety of chemical transformations.^[1] The presence of chlorine atoms enhances its reactivity towards nucleophilic substitution, facilitating its incorporation into more complex molecular architectures.^[1]

Property	Value
CAS Number	19745-07-4
Molecular Formula	C ₄ H ₂ Cl ₂ N ₂
Molecular Weight	148.98 g/mol [2][3]
IUPAC Name	2,5-dichloropyrazine[2][4]
Appearance	Colorless to pale yellow liquid[1]
Melting Point	0 to 18 °C[1][4]
Boiling Point	184.4 to 202 °C[1][4]
Purity	97% to 99%

Commercial Suppliers

A range of chemical suppliers offer **2,5-Dichloropyrazine**, catering to both research and industrial scale requirements. The following table summarizes some of the commercially available options.

Supplier	Purity	Price	Remarks
Hong Kong Tiansheng New Material Trading Co., Ltd.	99%	US \$12.99 / KG	
Hong Kong Tiansheng New Material Trading Co., Ltd.	98%	US \$12.99 / KG	
Dideu Industries Group Limited	99.00%	US \$1.10 / g	
Suzhou Xinkai Bio- Medical Technology Co., Ltd.	-	-	Supplier
Suzhou Nuobeike Biological Technology Co., Ltd.	-	-	Supplier
Tongchuang Pharma(Suzhou). Co., Ltd.	-	-	Supplier
Suzhou Guide Fine Material Co. Ltd.	-	-	Supplier
3B Pharmachem (Wuhan) International Co.,Ltd.	-	-	Supplier
Simson Pharma Limited	-	-	Accompanied by Certificate of Analysis[5]
Santa Cruz Biotechnology, Inc.	-	-	For research use only
A2B Chem	-	-	Key intermediate in chemical synthesis

Dayang Chem (Hangzhou) Co. Limited	98%	-	Manufacturer and supplier, offers custom synthesis
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Experimental Protocols: Synthesis of 2,5-Dichloropyrazine

The synthesis of **2,5-Dichloropyrazine** is well-documented, with the most common route involving a two-step process starting from pyrazine-2-amine.^[6]

Step 1: Synthesis of 5-chloropyrazine-2-amine

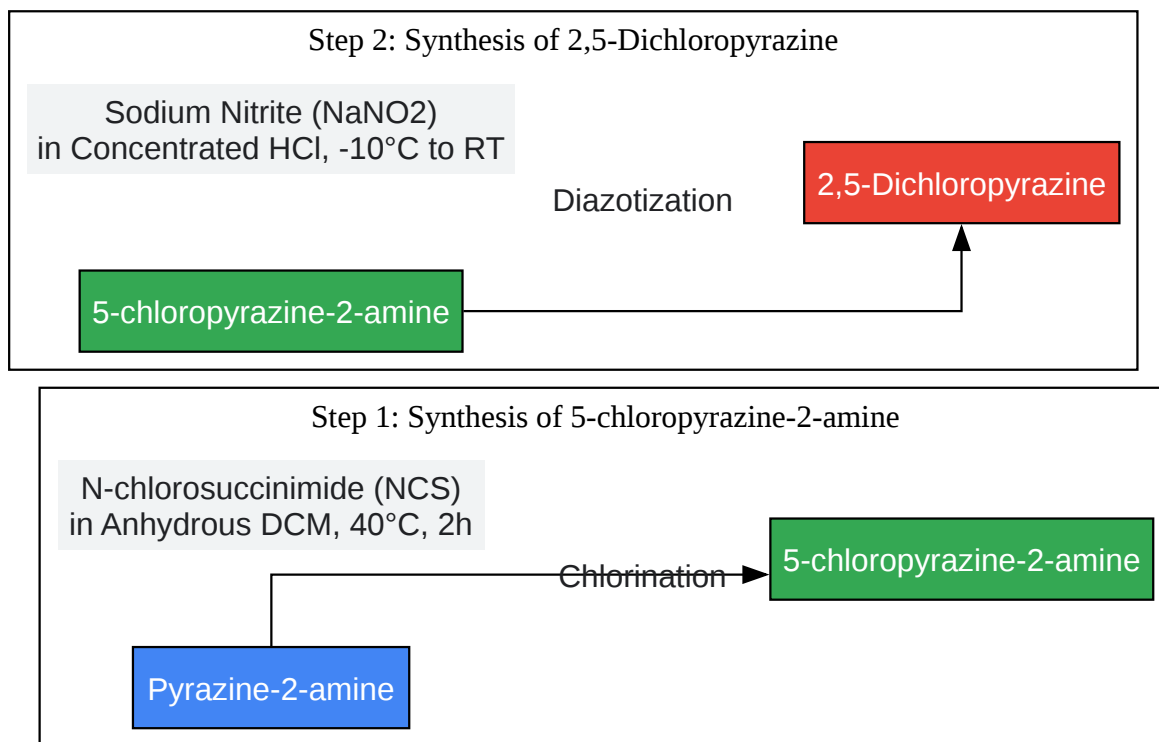
Under a nitrogen atmosphere, N-chlorosuccinimide (NCS) (1.05 equivalents) is added to a stirred solution of pyrazine-2-amine (1.0 equivalent) in anhydrous dichloromethane (DCM) at 40°C for 2 hours.^[6] The reaction progress is monitored by Thin Layer Chromatography (TLC).^[6]

Step 2: Synthesis of 2,5-Dichloropyrazine

At -10°C, a solution of sodium nitrite (2.05 equivalents) is added to a stirred solution of 5-chloropyrazine-2-amine (1.0 equivalent) in concentrated hydrochloric acid over 1 hour.^{[6][7][8]} The mixture is then stirred at 0°C for 1 hour and subsequently at room temperature for 2 hours.^{[7][8]} The reaction is monitored by TLC.^{[6][7][8]}

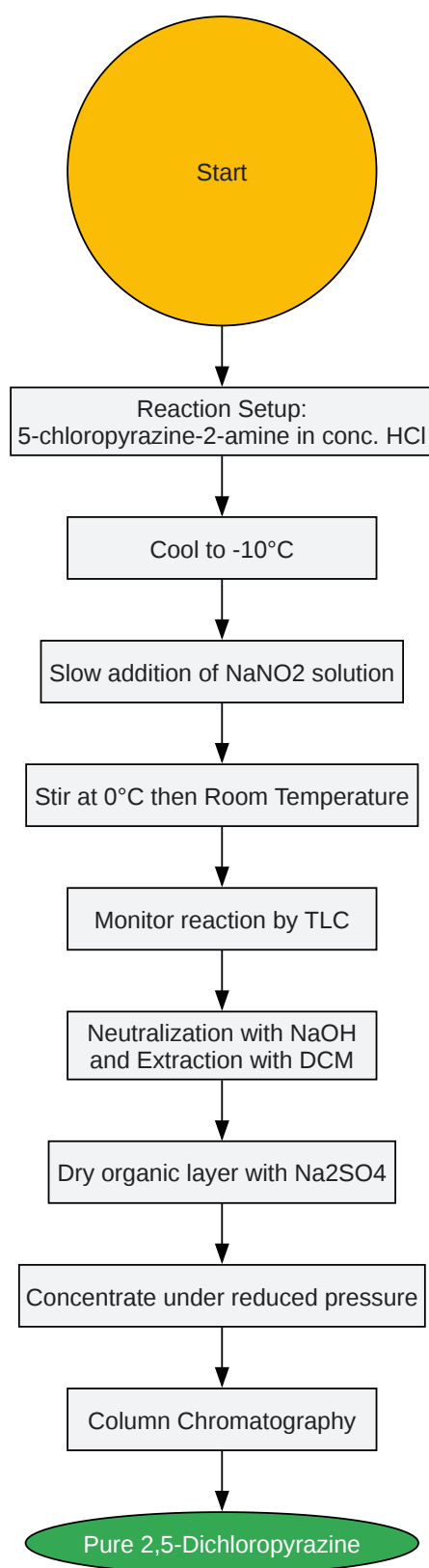
Work-up and Purification

Upon completion, the reaction mixture is neutralized with a 50% sodium hydroxide solution and extracted with DCM.^{[6][7][8]} The combined organic layers are dried over anhydrous sodium sulfate and concentrated under reduced pressure.^{[7][8]} The crude product is purified by column chromatography on silica gel using a hexane solution containing 2% ethyl acetate as the eluent to yield **2,5-Dichloropyrazine** as a colorless oil.^{[7][8]}



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Caption: Synthesis pathway of **2,5-Dichloropyrazine** from pyrazine-2-amine.



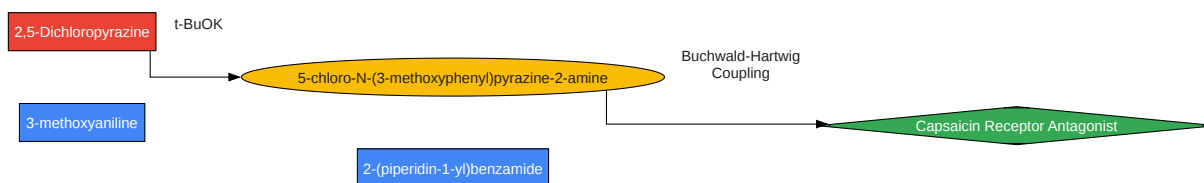
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Caption: Experimental workflow for the synthesis and purification of **2,5-Dichloropyrazine**.

Applications in Drug Development

2,5-Dichloropyrazine is a crucial building block in the synthesis of various pharmaceutical compounds.[1][9] For instance, it is a key intermediate in the preparation of capsaicin receptor antagonists, which are investigated for the treatment of chronic inflammatory pain.[6]

One synthetic route involves the reaction of **2,5-Dichloropyrazine** with 3-methoxyaniline in the presence of a strong base like potassium tert-butoxide (t-BuOK) to yield 5-chloro-N-(3-methoxyphenyl)pyrazine-2-amine.[6] This intermediate then undergoes a Buchwald-Hartwig coupling reaction with 2-(piperidin-1-yl)benzamide to produce the final capsaicin receptor antagonist.[6]



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Caption: Synthesis of a capsaicin receptor antagonist using **2,5-Dichloropyrazine**.

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